

Application Note: Laboratory Scale Synthesis of Rhodiny Propionate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Rhodiny propionate*

CAS No.: 105-89-5

Cat. No.: B089866

[Get Quote](#)

Abstract & Scope

This application note details the laboratory-scale synthesis of **Rhodiny Propionate** (CAS 105-89-5), a high-value terpene ester utilized in fine fragrance and flavor formulations for its rich, red-rose, and geranium olfactory profile.^[1]

Unlike simple aliphatic esters, **rhodiny propionate** requires careful thermal management during synthesis to prevent the isomerization of the double bond and the degradation of the delicate terpenoid backbone. This guide presents two validated protocols:

- Method A (Standard): Azeotropic Fischer Esterification (Cost-effective, scalable).
- Method B (High-Fidelity): Lipase-Catalyzed Esterification (Green chemistry, superior odor profile).

Chemical Profile & Material Safety

Rhodinol is commercially available as a mixture of primarily

-citronellol and

-citronellol.[1] The quality of the starting material directly dictates the enantiomeric purity and odor value of the final ester.

Table 1: Physicochemical Properties

Property	Value	Notes
IUPAC Name	3,7-dimethyloct-7-en-1-yl propionate	
CAS Number	105-89-5	
Molecular Weight	212.33 g/mol	
Boiling Point	~254°C (760 mmHg)	122°C @ 14 mmHg
Refractive Index	1.457 – 1.462 ()	Critical QC parameter
Flash Point	> 89°C	TCC
Solubility	Soluble in alcohol, oils; Insoluble in water	

Safety Advisory (SDS Summary)

- **Rhodinyl Propionate:** Skin Irritant (H315), Eye Irritant (H319).[2]
- Propionic Acid: Corrosive, Flammable. Handle in a fume hood.
- p-Toluenesulfonic Acid (p-TsOH): Corrosive.[1]
- Toluene: Flammable, Reproductive Toxicity.

Method A: Azeotropic Fischer Esterification

Best for: Bulk synthesis (>50g), cost-sensitivity, and educational demonstrations.

Principle of Operation

This method utilizes a Brønsted acid catalyst (

-TsOH) to protonate the carbonyl oxygen of propionic acid, making it susceptible to nucleophilic attack by the hydroxyl group of rhodinol. To drive the reversible equilibrium toward the ester, water is continuously removed via azeotropic distillation using a Dean-Stark trap.

Reagents & Apparatus

- Reagents:
 - Rhodinol (Natural or Synthetic): 1.0 eq (e.g., 50.0 g, ~0.32 mol)
 - Propionic Acid: 1.2 eq (excess drives equilibrium)
 - -Toluenesulfonic acid monohydrate (-TsOH): 1.0 mol%[\[1\]](#)
 - Solvent: Toluene (150 mL) – Forms azeotrope with water.
- Apparatus:
 - 3-Neck Round Bottom Flask (500 mL)[\[1\]](#)
 - Dean-Stark Trap & Reflux Condenser[\[1\]](#)[\[3\]](#)
 - Magnetic Stirrer & Oil Bath[\[1\]](#)
 - Temperature Probe

Step-by-Step Protocol

- Setup: Assemble the flask with the Dean-Stark trap and condenser. Ensure the system is open to air via a drying tube (CaCl₂) to prevent ambient moisture ingress.
- Charging: Add Rhodinol (50g), Propionic Acid (28.4g), and Toluene (150 mL) to the flask. Stir to mix.
- Catalysis: Add

-TsOH (0.6g).

- Reflux: Heat the oil bath to ~125-130°C to achieve vigorous reflux. Toluene/Water azeotrope will condense and separate in the trap.
- Monitoring: Continue reflux until water collection ceases (approx. 3-5 hours). Theoretical water yield is ~5.7 mL.
- Quench: Cool the mixture to room temperature.
- Workup:
 - Wash the organic layer with saturated (mL) to neutralize excess propionic acid. Caution: evolution.
 - Wash with Brine (mL).
 - Dry organic layer over anhydrous . Filter.
- Purification:
 - Remove Toluene via Rotary Evaporator (50°C @ 100 mbar).
 - Perform Vacuum Distillation on the crude oil. Collect the fraction boiling at 104-106°C @ 5 mmHg.

Method B: Enzymatic Esterification (Green Route)

Best for: High-value fragrance applications, "Natural" labeling claims, and preventing thermal degradation.

Principle of Operation

Immobilized Lipase B from *Candida antarctica* (e.g., Novozym 435) acts as a biocatalyst. It operates under mild conditions (neutral pH, <60°C), preventing the "burnt" notes often associated with acid catalysis and preserving the delicate isomeric ratio of rhodinol.

Reagents & Apparatus

- Reagents:
 - Rhodinol: 1.0 eq[1]
 - Propionic Acid: 1.0 eq (Equimolar is sufficient for enzymes)
 - Catalyst: Novozym 435 (Immobilized Lipase): 2-5% w/w of substrate.[1]
 - Molecular Sieves (4Å): Activated, to scavenge water.
 - Solvent:
 - Heptane (Optional, solvent-free is possible but slower).[1]
- Apparatus:
 - Orbital Shaker or Overhead Stirrer (Gentle stirring is crucial to avoid grinding the immobilized beads).
 - Thermostated water bath.

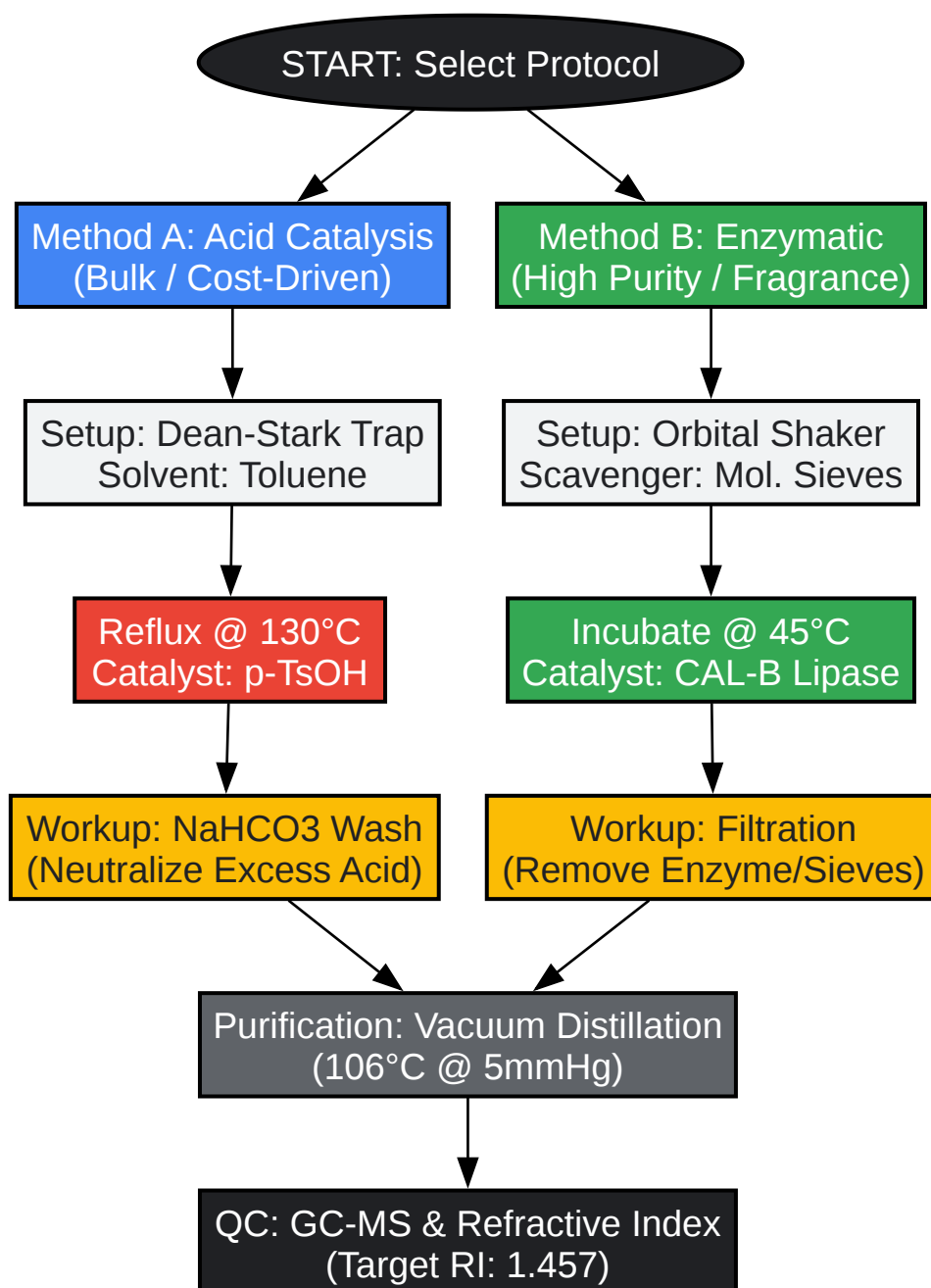
Step-by-Step Protocol

- Preparation: In a reaction vessel, mix Rhodinol (10g) and Propionic Acid (4.8g).
- Water Scavenging: Add 10g of activated 4Å Molecular Sieves.
- Initiation: Add 0.5g Novozym 435.
- Incubation: Incubate at 45°C with gentle agitation (200 rpm) for 12-24 hours.

- Filtration: Filter the mixture to remove the enzyme beads and molecular sieves. (Note: The enzyme can often be washed with acetone and reused).
- Purification:
 - If solvent was used, evaporate.[\[3\]](#)[\[4\]](#)
 - If solvent-free, the product purity is often >95% immediately. A simple "flash" distillation or nitrogen sparge removes trace acid.

Experimental Logic & Workflow Visualization

The following diagram illustrates the decision matrix and workflow for synthesizing **Rhodinyl Propionate**, highlighting the critical control points (CCPs).



[Click to download full resolution via product page](#)

Figure 1: Comparative workflow for Acid-Catalyzed vs. Enzymatic synthesis of **Rhodiny Propionate**.

Process Control & Troubleshooting

Quality Control (QC) Parameters

To validate the synthesis, compare your product against these standards:

- Refractive Index (RI): Measure at 20°C. A deviation > 0.002 indicates residual solvent (low RI) or polymerization (high RI).
- Acid Value (AV): Must be < 1.0 mg KOH/g. High AV indicates incomplete reaction or poor washing.
- Olfactory Check: Dip a smelling strip. The scent should be sweet, leafy-rose, and geranium-like. Sharp/sour notes indicate residual Propionic Acid.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Equilibrium not shifted	Ensure vigorous reflux in Method A; Check molecular sieves activity in Method B.
Sour Odor	Residual Propionic Acid	Repeat wash. Ensure pH of aqueous layer is > 8.
Dark Color	Thermal degradation	Reduce bath temperature. ^[1] Switch to Method B (Enzymatic).
Emulsion during Wash	Surfactant effect of esters	Add saturated NaCl (Brine) or a small amount of Ethanol to break the emulsion. ^[1]

References

- National Center for Biotechnology Information (PubChem). (n.d.). Compound Summary: **Rhodinyl Propionate** (CAS 105-89-5).^{[1][5][2]} Retrieved from [\[Link\]](#)
- The Good Scents Company. (2023). **Rhodinyl Propionate** Information and Organoleptic Profile. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Fischer Esterification: Mechanisms and Conditions. Retrieved from [\[Link\]](#)

- Scholars Research Library. (2014). Environmentally Benign Synthesis of Esters (General Protocol Reference). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Showing Compound RhodinyI propionate (FDB016189) - FooDB [\[foodb.ca\]](#)
- 2. pfaltzandbauer.com [\[pfaltzandbauer.com\]](#)
- 3. Fischer Esterification-Typical Procedures - operachem [\[operachem.com\]](#)
- 4. Organic Syntheses Procedure [\[orgsyn.org\]](#)
- 5. rhodinyI propionate, 105-89-5 [\[thegoodscentscompany.com\]](#)
- To cite this document: BenchChem. [Application Note: Laboratory Scale Synthesis of RhodinyI Propionate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089866/docs#application-note-laboratory-scale-synthesis-of-rhodinyI-propionate\]](https://www.benchchem.com/product/b089866/docs#application-note-laboratory-scale-synthesis-of-rhodinyI-propionate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)